

An In-depth Technical Guide to Cyclopentylacetylene: Chemical Properties and Structure

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Compound of Interest

Compound Name: Cyclopentylacetylene

Cat. No.: B1345640

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **cyclopentylacetylene**. The information is curated for professionals in research and development, with a focus on data presentation, experimental context, and molecular characteristics.

Chemical Structure and Identification

Cyclopentylacetylene, also known as ethynylcyclopentane, is an organic compound featuring a cyclopentyl group attached to an acetylene functional group.^[1] Its chemical structure is foundational to its reactivity and physical properties.

Molecular Structure:

Caption: Chemical structure of **Cyclopentylacetylene**.

Identifiers:

Identifier	Value
IUPAC Name	ethynylcyclopentane[2][3]
Synonyms	Cyclopentyl acetylene, Cyclopentylethyne[1][4]
Molecular Formula	C ₇ H ₁₀ [1][2][3][4][5][6][7][8][9][10][11][12]
CAS Number	930-51-8[1][2][3][4][5][7][9][12][13][14][15][16]
InChI	InChI=1S/C7H10/c1-2-7-5-3-4-6-7/h1,7H,3-6H2[1][2][6][7][8][10][11][12][17]
InChIKey	TXVJSWLZYQMWPC-UHFFFAOYSA-N[1][2][3][5][6][7][8][10][11][12][17]
SMILES	C#CC1CCCC1[1][2][3][5][6][12]

Physicochemical Properties

The physicochemical properties of **cyclopentylacetylene** are summarized below. These values are critical for designing experimental conditions, purification procedures, and for computational modeling.

Physical Properties:

Property	Value	Source(s)
Molecular Weight	94.15 g/mol	[2][4][9]
Appearance	Clear yellow liquid	[1][4][12]
Boiling Point	107-109 °C	[1][4]
Density	0.812 g/mL at 25 °C	[1][4][9][13]
Refractive Index (n _{20/D})	1.432	[1][4][9][13]
Flash Point	1.1 °C (34 °F)	[4][14]
Vapor Pressure	46.8 ± 0.1 mmHg at 25°C	[1]

Computed Properties:

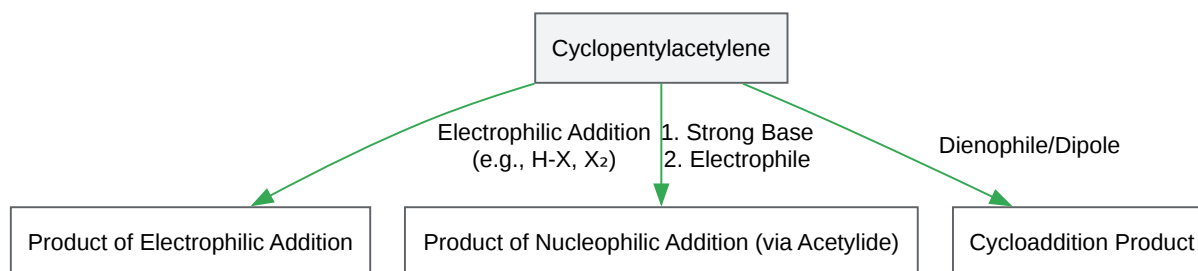
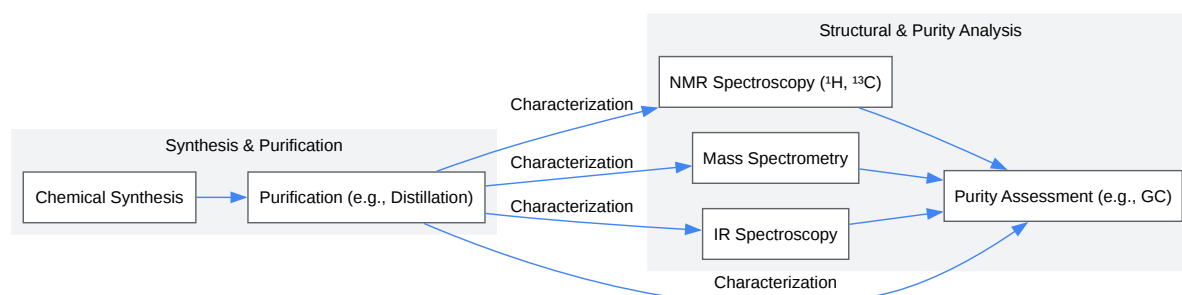
Property	Value	Source(s)
XLogP3-AA	2.5	[12]
LogP	1.80980	[1][9]
PSA (Polar Surface Area)	0.00000	[1][9]
Heavy Atom Count	7	[1][12]
Complexity	87.9	[12]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **cyclopentylacetylene**.

- Infrared (IR) Spectroscopy:** The IR spectrum of **cyclopentylacetylene** is characterized by the vibrational modes of its functional groups. The NIST WebBook provides gas-phase IR spectral data.[7][10][11] Key absorptions are expected for the C≡C-H stretch and the C≡C stretch of the terminal alkyne, as well as C-H and C-C stretches of the cyclopentyl ring. Spectra are available from various sources, often obtained using techniques like ATR-IR.[2][17]
- Mass Spectrometry (MS):** Electron ionization mass spectrometry data is available from the NIST WebBook.[8][10] The mass spectrum will show the molecular ion peak and fragmentation patterns characteristic of the cyclopentyl and acetylene moieties. Predicted collision cross-section values for various adducts have also been calculated.[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:** While detailed, assigned ¹H and ¹³C NMR spectra for **cyclopentylacetylene** are not readily available in the cited literature, such spectra are the definitive method for structural confirmation. One would expect characteristic signals for the acetylenic proton, the carbons of the alkyne, and the various protons and carbons of the cyclopentyl ring.

- Raman Spectroscopy: Raman spectra for **cyclopentylacetylene** have been recorded and are available in spectral databases.[2][17]



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